

# NCS-382 metabolic pathways dehydrogenation and glucuronidation

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## Compound of Interest

Compound Name: NCS-382

Cat. No.: B1236125

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## Technical Support Center: NCS-382 Metabolic Pathways

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for studying the metabolic pathways of **NCS-382**, focusing on dehydrogenation and glucuronidation.

## Quantitative Data Summary

The following tables summarize key quantitative data for the metabolic pathways of **NCS-382**.

Table 1: Enzyme Kinetics of **NCS-382** Dehydrogenation

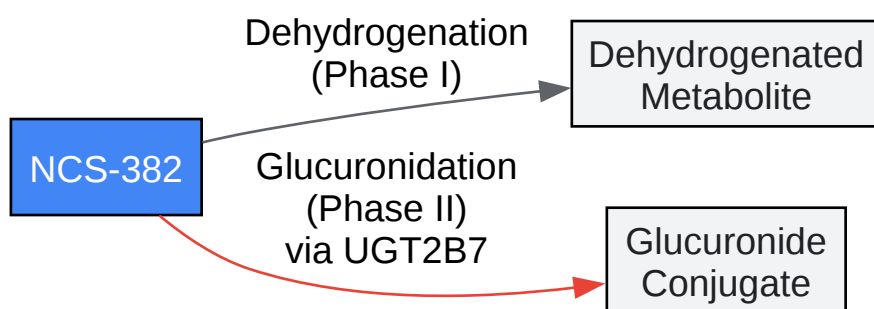
Species	Matrix	K <sub>m</sub> (μmol/L)
Mouse	Liver Microsomes	29.5 ± 10.0 <sup>[1]</sup>
Human	Liver Microsomes	12.7 ± 4.8 <sup>[1]</sup>

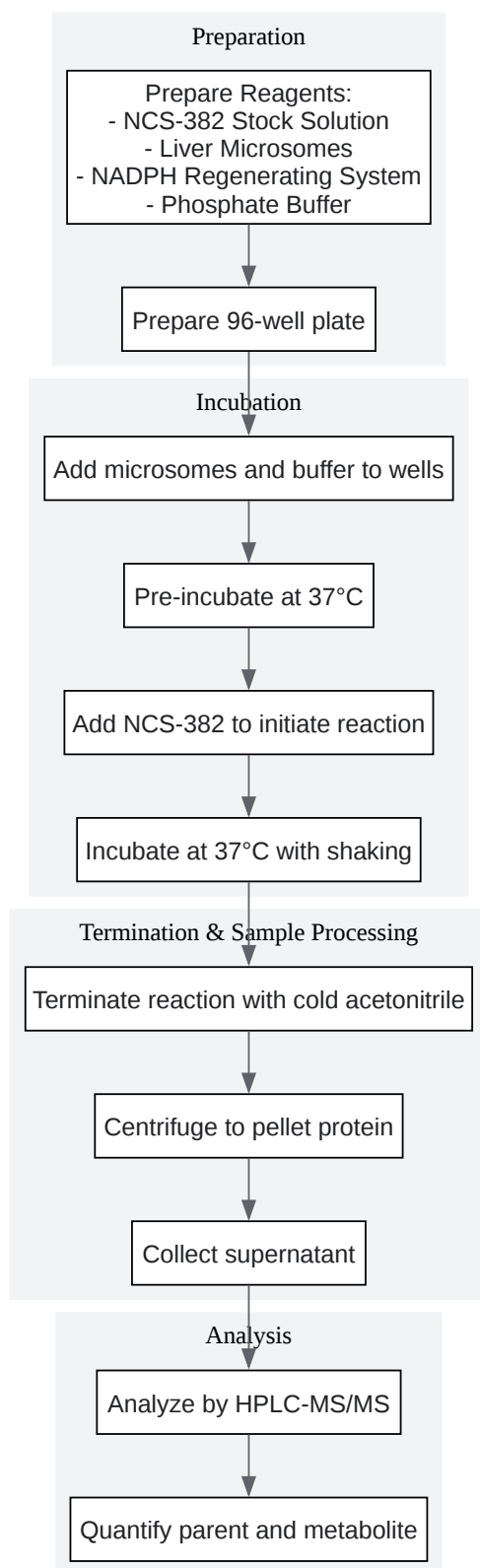
Table 2: Enzyme Kinetics of **NCS-382** Glucuronidation

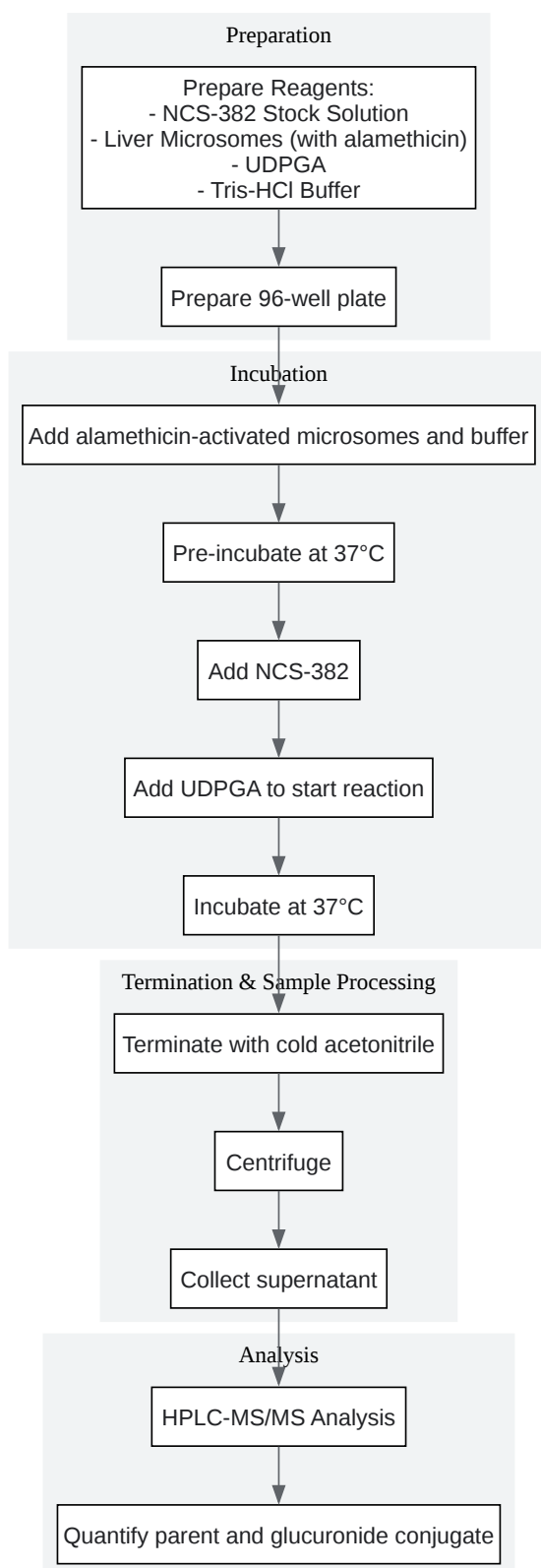
Species	Matrix	Km (μmol/L)
Mouse	Liver Microsomes	>100[1]
Human	Liver Microsomes	>100[1]

## Metabolic Pathways Overview

**NCS-382** undergoes two primary metabolic transformations: dehydrogenation and glucuronidation.[1] Dehydrogenation represents a Phase I metabolic reaction, while glucuronidation is a Phase II conjugation reaction, primarily catalyzed by UDP-glucuronosyltransferase 2B7 (UGT2B7).[2]







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## References

- 1. A pharmacokinetic evaluation and metabolite identification of the GHB receptor antagonist NCS-382 in mouse informs novel therapeutic strategies for the treatment of GHB intoxication - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. chemrxiv.org [chemrxiv.org]
- To cite this document: BenchChem. [NCS-382 metabolic pathways dehydrogenation and glucuronidation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236125#ncs-382-metabolic-pathways-dehydrogenation-and-glucuronidation]

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